

Application Note: Analysis of AB-FUBINACA by Gas Chromatography-Mass Spectrometry (GC-MS)

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Compound of Interest

Compound Name: *Ab-fubica*

Cat. No.: *B593438*

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Abstract

This application note provides a comprehensive protocol for the qualitative and quantitative analysis of AB-FUBINACA in biological matrices (urine and blood) using Gas Chromatography-Mass Spectrometry (GC-MS). AB-FUBINACA is a potent synthetic cannabinoid that poses a significant public health risk. The methodology detailed herein is designed for forensic laboratories, clinical toxicology, and research institutions requiring a robust and reliable method for the detection and quantification of this compound. This document includes detailed procedures for sample preparation, instrument parameters, and data analysis, along with key quantitative data and a visualization of the mass spectral fragmentation of AB-FUBINACA.

Introduction

AB-FUBINACA, N-[(2S)-1-amino-3-methyl-1-oxobutan-2-yl]-1-[(4-fluorophenyl)methyl]-1H-indazole-3-carboxamide, is a synthetic cannabinoid of the indazole-3-carboxamide class.[1] It acts as a potent agonist for the CB1 receptor and has been associated with numerous cases of acute intoxication and adverse health effects. The rapid identification and quantification of AB-FUBINACA in biological samples are crucial for clinical diagnosis and forensic investigations. Gas Chromatography-Mass Spectrometry (GC-MS) is a widely used technique for the analysis of synthetic cannabinoids due to its high sensitivity and specificity.[2] This application note presents a validated GC-MS method for the analysis of AB-FUBINACA in urine and blood samples.

Experimental Protocols

Materials and Reagents

- AB-FUBINACA analytical standard (Cayman Chemical or equivalent)
- Methanol (GC/MS grade)
- Ethyl acetate (HPLC grade)
- Hydrochloric acid (20%)
- Aqueous ammonia (25%)
- Ammonium sulfate
- Deionized water
- Centrifuge tubes (15 mL and 50 mL)
- Nitrogen evaporator
- Vortex mixer
- Centrifuge

Sample Preparation

- Hydrolysis: To a 2.5 mL urine sample in a 15 mL centrifuge tube, add 0.3 mL of 20% hydrochloric acid. Heat the mixture at 60-70°C for 60 minutes to hydrolyze conjugated metabolites.
- Neutralization: After cooling to room temperature, add 25% aqueous ammonia dropwise until the pH of the sample is between 8 and 9.
- Liquid-Liquid Extraction (LLE): Add 10 mL of ethyl acetate to the tube. Vortex for 3 minutes and then centrifuge at 3000 rpm for 5 minutes.

- **Solvent Evaporation:** Transfer the upper organic layer to a clean tube and evaporate to dryness under a gentle stream of nitrogen at a temperature of 45°C or below.
- **Reconstitution:** Reconstitute the dried extract in a suitable volume of methanol (e.g., 100 µL) for GC-MS analysis.
- **Protein Precipitation:** To 2 mL of whole blood in a 50 mL centrifuge tube, add 5 mL of a saturated ammonium sulfate solution and a few drops of 0.1M hydrochloric acid.
- **Vortex and Centrifuge:** Vortex the mixture for 3 minutes, then centrifuge for 5 minutes at 3000 rpm.
- **Supernatant Collection:** Carefully collect the supernatant and transfer it to a clean tube.
- **pH Adjustment:** Add 25% aqueous ammonia dropwise until the pH of the supernatant is between 8 and 9.
- **Liquid-Liquid Extraction (LLE):** Add 20 mL of ethyl acetate to the tube. Shake vigorously for 4 minutes.
- **Solvent Evaporation:** Transfer the organic layer to a glass tube and evaporate to dryness under a gentle stream of nitrogen at 45°C.
- **Reconstitution:** Reconstitute the dried extract in a suitable volume of methanol (e.g., 100 µL) for GC-MS analysis.

GC-MS Instrumentation and Conditions

The following parameters were adapted from a published method for the analysis of AB-FUBINACA.^[1]

Parameter	Setting
Gas Chromatograph	Agilent 6890 or equivalent
Mass Spectrometer	Agilent 5973 or equivalent
Column	HP-5MS (or equivalent 5% phenyl-methylpolysiloxane), 60 m x 0.25 mm ID, 0.25 µm film thickness
Injector	Splitless mode
Injection Volume	2 µL
Injector Temp.	250°C
Oven Program	Initial temperature 150°C, hold for 1 min, ramp to 290°C at 10°C/min, hold for 15 min
Carrier Gas	Helium
MS Source Temp.	230°C
MS Quad Temp.	150°C
Ionization Mode	Electron Ionization (EI) at 70 eV
Scan Mode	Full Scan (m/z 40-550) for qualitative analysis and Selected Ion Monitoring (SIM) for quantification

Data Presentation

Quantitative Data Summary

The following table summarizes the key quantitative parameters for the GC-MS analysis of AB-FUBINACA.

Parameter	Value
Retention Time (RT)	14.43 min (\pm 2%)
Characteristic Ions (m/z)	109, 145, 253, 324
Quantification Ion (m/z)	To be determined by user validation (typically the most abundant and specific ion)
Qualifying Ions (m/z)	The remaining characteristic ions
Limit of Detection (LOD)	Method-dependent, requires validation. A GC-FID method reported an LOD of 1.5 μ g/mL.
Limit of Quantification (LOQ)	Method-dependent, requires validation. A GC-FID method reported an LOQ of 4.5 μ g/mL.

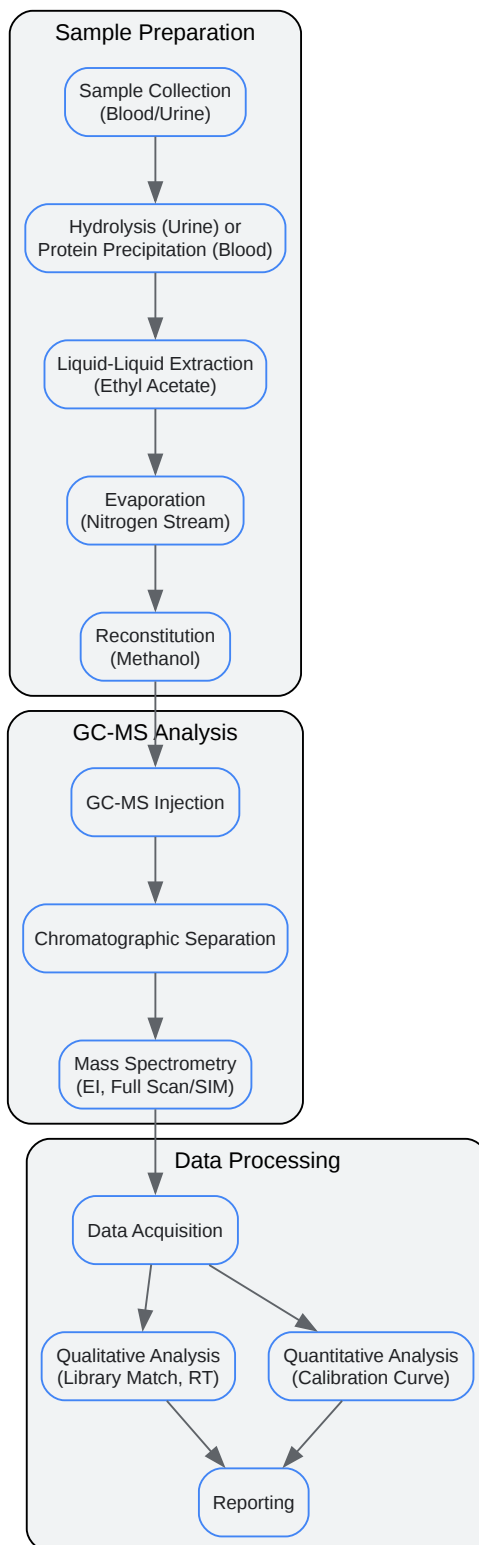
Note: LOD and LOQ are highly dependent on the specific instrumentation and matrix. The provided values are for reference and should be experimentally determined during method validation.

Visualizations

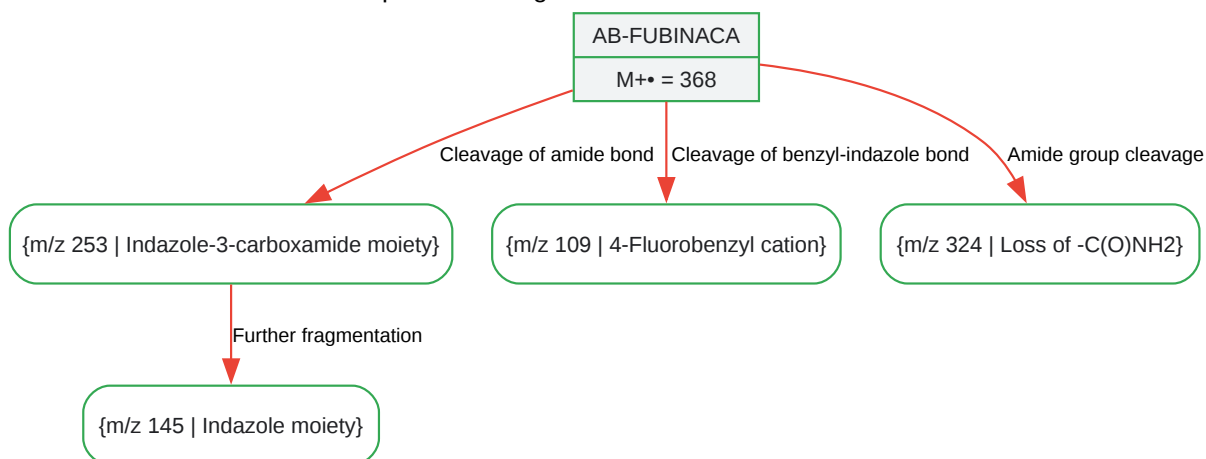
Experimental Workflow

The following diagram illustrates the general workflow for the GC-MS analysis of AB-FUBINACA in biological samples.

GC-MS Workflow for AB-FUBINACA Analysis



Proposed EI Fragmentation of AB-FUBINACA

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References

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